

Personal protective equipment for handling 1-Iodo-2-nitrobenzene

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Compound of Interest

Compound Name: 1-Iodo-2-nitrobenzene

Cat. No.: B031338

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Essential Safety and Handling Guide for 1-Iodo-2-nitrobenzene

For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This guide provides immediate, essential safety and logistical information for the handling of **1-Iodo-2-nitrobenzene**, including personal protective equipment (PPE) recommendations, operational plans, and disposal procedures.

Hazard Identification and Personal Protective Equipment

1-Iodo-2-nitrobenzene is a hazardous substance that can be harmful if inhaled, swallowed, or in contact with skin. It is known to cause skin and serious eye irritation, and may also cause respiratory irritation.^{[1][2][3]} Appropriate personal protective equipment is therefore essential to ensure the safety of laboratory personnel.

Recommended Personal Protective Equipment (PPE):

- Eye/Face Protection: Tightly fitting safety goggles or a face shield should be worn.^{[1][4]}
- Skin Protection: Chemical-resistant gloves (e.g., nitrile rubber) and protective clothing are necessary to prevent skin contact.^{[1][4]} Impervious clothing that is also fire/flammable resistant is recommended.^[1]

- Respiratory Protection: A NIOSH/MSHA or European Standard EN 149 approved respirator, such as a dust mask (type N95 in the US), should be used if exposure limits are exceeded or if irritation is experienced.[3][5] Work should be conducted in a well-ventilated area, preferably in a chemical fume hood.[2][6]

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C6H4INO2	[2]
Molecular Weight	249.01 g/mol	[2]
Appearance	Solid	[1][2]
Melting Point	47-52 °C	[1]
Boiling Point	288-289 °C	[2]
Flash Point	>110 °C (>230 °F)	[3]

Operational and Disposal Plans

Handling and Storage:

- Handle in a well-ventilated area, avoiding the formation of dust and aerosols.[2]
- Avoid contact with skin and eyes.[2]
- Do not eat, drink, or smoke when using this product.[1][3]
- Store in a cool, dry, and dark location in a tightly sealed container.[4][6]
- Keep away from incompatible materials such as oxidizing agents.[4]

Accidental Release Measures:

- In case of a spill, evacuate personnel to a safe area.[2]
- Use personal protective equipment during cleanup.[2]

- Avoid generating dust.[2]
- For minor spills, use dry clean-up procedures such as sweeping or vacuuming with a HEPA-filtered vacuum cleaner.[7]
- For major spills, contain the spill with sand, earth, or vermiculite and collect the material in labeled containers for disposal.[7]
- Prevent the substance from entering drains.[2]

Disposal:

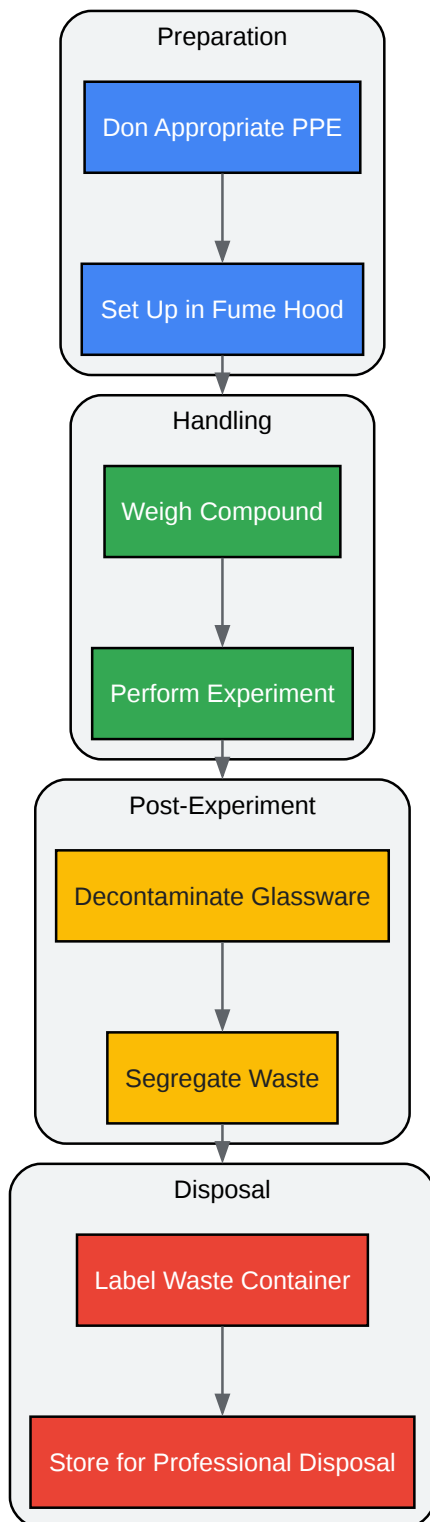
- Dispose of contents and containers in accordance with local, state, and federal regulations. [1]
- It is recommended to contact a licensed professional waste disposal service. The material may be dissolved or mixed with a combustible solvent and burned in a chemical incinerator equipped with an afterburner and scrubber.

First Aid Measures

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[1][2][8]
- In Case of Skin Contact: Immediately wash the affected area with soap and plenty of water. [2][8] Remove contaminated clothing and wash it before reuse.[1] If skin irritation occurs, get medical advice.[1]
- In Case of Eye Contact: Rinse cautiously with water for at least 15 minutes, removing contact lenses if present and easy to do.[1][2][8] If eye irritation persists, seek medical attention.[4]
- If Swallowed: Rinse mouth with water. Do not induce vomiting.[1] Never give anything by mouth to an unconscious person.[2] Call a poison center or doctor immediately.[1][3]

Experimental Workflow Diagram

Safe Handling Workflow for 1-Iodo-2-nitrobenzene



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Caption: Workflow for the safe handling of **1-Iodo-2-nitrobenzene**.

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References

- 1. echemi.com [echemi.com]
- 2. 1-Iodo-2-nitrobenzene - Safety Data Sheet [chemicalbook.com]
- 3. fishersci.com [fishersci.com]
- 4. tcichemicals.com [tcichemicals.com]
- 5. 1-碘-2-硝基苯 97% | Sigma-Aldrich [sigmaaldrich.com]
- 6. 1-Iodo-2-nitrobenzene(609-73-4)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 7. datasheets.scbt.com [datasheets.scbt.com]
- 8. First Aid Procedures for Chemical Hazards | NIOSH | CDC [cdc.gov]
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